

Molecular formula and weight of 1-Nitroso-2-naphthol

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Compound of Interest

Compound Name: **1-Nitroso-2-naphthol**

Cat. No.: **B091326**

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An In-depth Technical Guide to 1-Nitroso-2-naphthol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **1-Nitroso-2-naphthol**, detailed experimental protocols for its synthesis, and its applications in various scientific fields.

Core Properties of 1-Nitroso-2-naphthol

1-Nitroso-2-naphthol is an organic compound that appears as a yellowish-brown solid.^{[1][2]} It is utilized as an intermediate in the manufacturing of dyes and as a reagent in analytical chemistry, notably for the detection and separation of cobalt from other metals like nickel.^{[2][3]}

Quantitative Data Summary

The key quantitative properties of **1-Nitroso-2-naphthol** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ NO ₂	[1] [4] [5] [6] [7] [8]
Linear Formula	ONC ₁₀ H ₆ OH	[9]
Molecular Weight	173.17 g/mol	[1] [4] [5] [6] [8] [9] [10]
Percent Composition	C: 69.36%, H: 4.07%, N: 8.09%, O: 18.48%	[2]
Melting Point	106-108 °C (with decomposition)	[9] [11]
CAS Number	131-91-9	[1] [4] [5] [9]

Experimental Protocols

Synthesis of 1-Nitroso-2-naphthol from 2-Naphthol

This protocol details the synthesis of **1-Nitroso-2-naphthol** via the nitrosation of 2-naphthol. The reaction involves treating 2-naphthol with nitrous acid, which is typically generated *in situ* from sodium nitrite and an acid.[\[1\]](#)

Materials:

- 2-Naphthol (10 g)
- Sodium Hydroxide (2.8 g)
- Sodium Nitrite (5 g)
- 10% Sulphuric Acid (140 ml)
- Distilled Water
- Ice

Procedure:

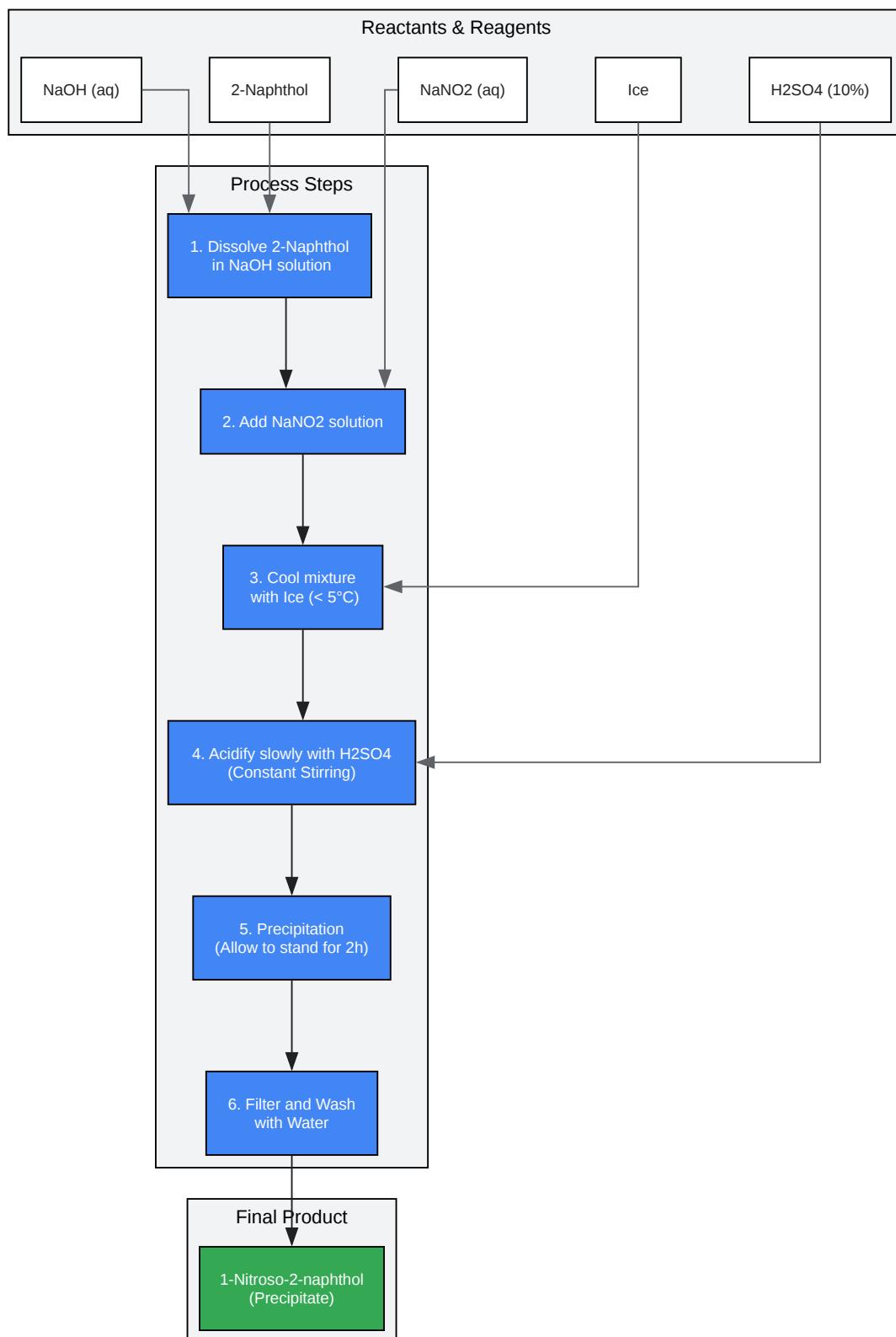
- Dissolve 10 g of 2-naphthol and 2.8 g of sodium hydroxide in 100 ml of water. Dilute the solution to a final volume of 200 ml with water.
- Carefully add a solution of 5 g of sodium nitrite dissolved in a small amount of water to the 2-naphthol solution.
- Cool the mixture by adding approximately 100 g of ice.
- While maintaining the temperature below 5°C and stirring constantly, slowly add 140 ml of 10% sulphuric acid.
- A pale yellow precipitate of **1-Nitroso-2-naphthol** will form.
- Allow the mixture to stand for 2 hours to ensure complete precipitation.
- Filter the precipitate and wash it with water until the washings are only slightly acidic.[11]

The yield of this reaction is nearly theoretical.[11]

Diagrams and Workflows

Synthesis Workflow

The following diagram illustrates the key steps and reagents involved in the laboratory synthesis of **1-Nitroso-2-naphthol**.



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